

2-Morpholinecarboxamide Hydrochloride: A Technical Guide for Medicinal Chemistry

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Compound of Interest

Compound Name:	2-Morpholinecarboxamide hydrochloride
CAS No.:	1185296-76-7
Cat. No.:	B1421197

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Executive Summary

2-Morpholinecarboxamide hydrochloride (CAS: 1185296-76-7) is a critical heterocyclic building block in modern drug discovery, particularly within the fields of kinase inhibition (PI3K/mTOR pathways) and fragment-based drug design (FBDD). Distinguished by its ability to modulate physicochemical properties—specifically aqueous solubility and metabolic stability—this scaffold serves as a hydrophilic vector in lead optimization.

This guide provides a comprehensive technical analysis of the compound, detailing its synthesis, physicochemical profile, and application in high-value medicinal chemistry workflows.

Part 1: Chemical Identity & Physicochemical Profile[1]

Structural Analysis

The compound consists of a saturated morpholine ring functionalized with a primary carboxamide group at the C2 position. The hydrochloride salt form ensures high water solubility and crystallinity, facilitating handling and purification.

Property	Data
IUPAC Name	Morpholine-2-carboxamide hydrochloride
CAS Number	1185296-76-7 (Racemic); 1439373-55-3 (Related (S)-Acid precursor)
Molecular Formula	$C_5H_{10}N_2O_2[1] \cdot HCl$
Molecular Weight	166.61 g/mol
Appearance	White to off-white crystalline solid
Solubility	Highly soluble in Water, DMSO, Methanol; Insoluble in Et ₂ O, Hexanes
Hygroscopicity	High (Requires desiccation)
pKa (Calc)	~8.4 (Morpholine N), ~15 (Amide N)

Stereochemical Considerations

While often supplied as a racemate, the biological activity of morpholine-2-carboxamide derivatives is frequently stereodependent. The (S)-enantiomer is commonly preferred in kinase inhibitor design to match the spatial constraints of the ATP-binding pocket.

Part 2: Synthetic Methodologies

Retrosynthetic Analysis & Workflow

The most robust synthetic route utilizes N-protected morpholine-2-carboxylic acid precursors. The tert-butyloxycarbonyl (Boc) group is preferred for its stability during amidation and facile removal under acidic conditions.



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Figure 1: Standard synthetic workflow for 2-Morpholinecarboxamide HCl from N-Boc precursors.

Detailed Experimental Protocol

Objective: Synthesis of 2-Morpholinecarboxamide HCl from 4-(tert-butoxycarbonyl)morpholine-2-carboxylic acid.

Step 1: Amide Coupling

- Dissolution: Dissolve 4-(tert-butoxycarbonyl)morpholine-2-carboxylic acid (1.0 eq) in anhydrous DMF (0.2 M).
- Activation: Add HATU (1.2 eq) and DIPEA (2.5 eq). Stir at 0°C for 15 minutes.
- Amidation: Add Ammonium Chloride (NH₄Cl, 2.0 eq) or purge with Ammonia gas.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 16 hours. Monitor by TLC/LC-MS.
- Workup: Dilute with EtOAc, wash with 5% LiCl (aq), sat. NaHCO₃, and Brine. Dry over Na₂SO₄ and concentrate.

Step 2: Deprotection & Salt Formation

- Solubilization: Dissolve the crude N-Boc amide intermediate in minimal 1,4-Dioxane or MeOH.
- Acidolysis: Add 4M HCl in Dioxane (5.0 eq) dropwise at 0°C.
- Precipitation: Stir at RT for 2-4 hours. The product typically precipitates as a white solid.
- Isolation: Filter the solid under inert atmosphere (N₂). Wash with cold Et₂O to remove residual HCl/Dioxane.
- Drying: Dry under high vacuum (< 1 mbar) over P₂O₅ due to hygroscopicity.

Part 3: Applications in Drug Discovery[3]

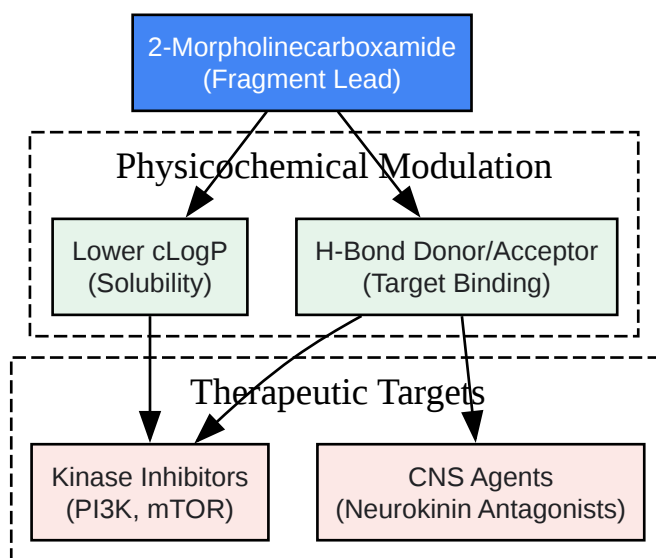
The "Morpholine Effect" in Medicinal Chemistry

The incorporation of 2-morpholinecarboxamide serves three primary functions in lead optimization:

- **Solubility Enhancement:** The ether oxygen reduces lipophilicity (LogP) compared to piperidine/cyclohexane analogs, while the protonated amine (at physiological pH) and primary amide form strong hydrogen bond networks with water.
- **Metabolic Stability:** The electron-withdrawing effect of the oxygen atom deactivates the ring toward oxidative metabolism (CYP450) compared to piperazines.
- **Vector Positioning:** The C2-carboxamide provides a specific vector for hydrogen bonding interactions within the hinge region of kinase enzymes.

Strategic Utility in FBDD

In Fragment-Based Drug Discovery, this molecule acts as a high-quality fragment lead.



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Figure 2: Strategic utility of the morpholine scaffold in modulating drug-like properties.

Part 4: Quality Control & Analytics

NMR Interpretation

Verification of the C2-substitution and salt formation is critical.

- ^1H NMR (400 MHz, DMSO- d_6):
 - δ ~9.0-9.5 ppm (br s, 2H): Ammonium protons (NH_2^+), confirms HCl salt.
 - δ ~7.5 & 7.1 ppm (s, 1H each): Amide protons ($-\text{CONH}_2$). Distinct separation indicates restricted rotation or H-bonding.
 - δ ~4.0-4.2 ppm (dd, 1H): The chiral center proton (H_2). Shifted downfield due to the electron-withdrawing carboxamide.
 - δ ~3.0-3.9 ppm (m, 6H): Morpholine ring protons.

Handling & Storage

- Hygroscopy: The HCl salt is extremely hygroscopic. It must be stored in a desiccator or under inert gas (Argon/Nitrogen).
- Stability: Stable at -20°C for >2 years if kept dry. Aqueous solutions should be prepared fresh or frozen.

References

- Morpholine Scaffolds in Medicinal Chemistry: Kourounakis, A. P., et al. "Morpholine as a privileged structure: A review on the medicinal chemistry and pharmacological activity of morpholine containing bioactive molecules." [2] Med. [2][3][4][5][6] Res. Rev. (2020). [2][5][7]
- Synthetic Methodologies: Loftus, F. "The Synthesis of Some 2-Substituted Morpholines." [3] Synthetic Communications (1980).
- Kinase Inhibitor Design: Carey, L. H., et al. "Synthesis of novel quinolone and quinoline-2-carboxylic acid (4-morpholin-4-yl-phenyl)amides: a late-stage diversification approach to potent 5HT1B antagonists." Bioorg. Med. Chem. (2007).

- Chemical Properties & Safety: PubChem Compound Summary for CID 1185296-76-7 (2-Morpholinecarboxamide HCl).

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Sources

- [1. benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- [2. Morpholine as a privileged structure: A review on the medicinal chemistry and pharmacological activity of morpholine containing bioactive molecules - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [3. researchgate.net](#) [researchgate.net]
- [4. An Optimized and Universal Protocol for the Synthesis of Morpholine-2,5-Diones from Natural Hydrophobic Amino Acids and Their Mixture - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [5. researchgate.net](#) [researchgate.net]
- [6. researchgate.net](#) [researchgate.net]
- [7. Morpholine As a Scaffold in Medicinal Chemistry: An Update on Synthetic Strategies - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
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